

# Ytterbium(III) chloride CAS number and safety data

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## Compound of Interest

Compound Name: Ytterbium(III) chloride

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An In-Depth Technical Guide to **Ytterbium(III) Chloride**: Properties, Safety, and Handling

## Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Ytterbium(III) chloride**, focusing on its crucial safety data, chemical properties, and best practices for laboratory handling. As a compound utilized in various synthetic and catalytic processes, a thorough understanding of its characteristics is paramount for ensuring experimental integrity and, most importantly, personnel safety.

## Chemical Identification and Core Properties

**Ytterbium(III) chloride** ( $\text{YbCl}_3$ ) is a salt of the rare earth metal ytterbium. It is most commonly available in its anhydrous ( $\text{YbCl}_3$ ) and hexahydrate ( $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ ) forms.<sup>[1]</sup> The presence of water of hydration significantly impacts its physical properties and must be considered when selecting the appropriate form for a given application. The anhydrous form is particularly sensitive to moisture.<sup>[2]</sup>

The choice between the anhydrous and hydrated form is critical. Anhydrous **Ytterbium(III) chloride** is often required for reactions where water would interfere, such as in certain organometallic syntheses or as a Lewis acid catalyst in non-aqueous media. The hexahydrate is a more common and stable starting material, often used as a precursor for the synthesis of other ytterbium compounds and nanomaterials.<sup>[1]</sup>

Table 1: Key Properties and Identifiers of **Ytterbium(III) Chloride** Forms

Property	Ytterbium(III) chloride (Anhydrous)	Ytterbium(III) chloride (Hexahydrate)
Appearance	White to off-white powder/solid[2][3]	White crystalline solid[1][4]
CAS Number	10361-91-8[2][5][6]	10035-01-5[1][7][8]
EC Number	233-800-5[6]	237-632-3[1][7]
Molecular Formula	$\text{YbCl}_3$ [2]	$\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ [1][8]
Molecular Weight	279.40 g/mol [2][6]	387.49 g/mol [1][8]
Melting Point	875 °C (1607 °F)	180°C (decomposes)[9]
Solubility	Soluble in water[3]	Soluble in water[10]
Key Characteristic	Highly hygroscopic (moisture-sensitive)[3]	Hygroscopic[10]

## GHS Hazard Identification and Safety Profile

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ytterbium(III) chloride** and its hydrates are classified with specific hazards that necessitate careful handling.[6]

GHS Hazard Statements:

- H315: Causes skin irritation.[6][11]
- H319: Causes serious eye irritation.[6][11]
- H335: May cause respiratory irritation.[6][7][11]

Signal Word: Warning[7][11]

Precautionary Statements (Selected):[10][11]

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P264: Wash skin thoroughly after handling.
  - P280: Wear protective gloves/eye protection/face protection.
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.

## Toxicological Insights

The toxicological properties of **Ytterbium(III) chloride** have not been exhaustively investigated. [4][11] However, available data indicates it is a moderate skin irritant based on animal studies. [6] As with other rare earth compounds, there is potential for chronic effects. Inhalation may lead to sensitivity to heat, itching, and an increased awareness of odor and taste. Furthermore, rare earth compounds may cause delayed blood clotting, potentially leading to hemorrhages. [11] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[11]

## Experimental Protocols: Safe Handling and Emergency Procedures

A self-validating safety protocol relies on a multi-layered approach, combining engineering controls, personal protective equipment (PPE), and established procedures.

## Protocol 1: Standard Laboratory Handling and Storage

- Engineering Controls:
  - All handling of **Ytterbium(III) chloride** powder must be conducted in a certified chemical fume hood to prevent inhalation of dust.[\[2\]](#)
  - Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to NIOSH (US) or EN166 (EU) standards.[\[2\]](#)[\[12\]](#)
  - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if they become contaminated.[\[2\]](#)
  - Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, use a NIOSH/MSHA-approved respirator with an appropriate particulate filter.[\[12\]](#)
- Handling Procedures:
  - Avoid the formation of dust during weighing and transfer.[\[2\]](#)[\[13\]](#) Use a spatula to gently handle the solid.
  - Wash hands thoroughly after handling, even if gloves were worn.[\[7\]](#)[\[12\]](#)
  - Keep the container tightly closed when not in use to prevent absorption of moisture.[\[4\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible substances like active metals.[\[2\]](#)[\[4\]](#)

- The material is hygroscopic and must be stored in a tightly sealed container to protect it from moisture.[2] For the anhydrous form, storage under an inert atmosphere (e.g., in a desiccator or glovebox) is recommended.[2]

## Protocol 2: Emergency First Aid Measures

This protocol outlines the immediate steps to be taken in the event of accidental exposure. Medical attention should always be sought following any significant exposure.

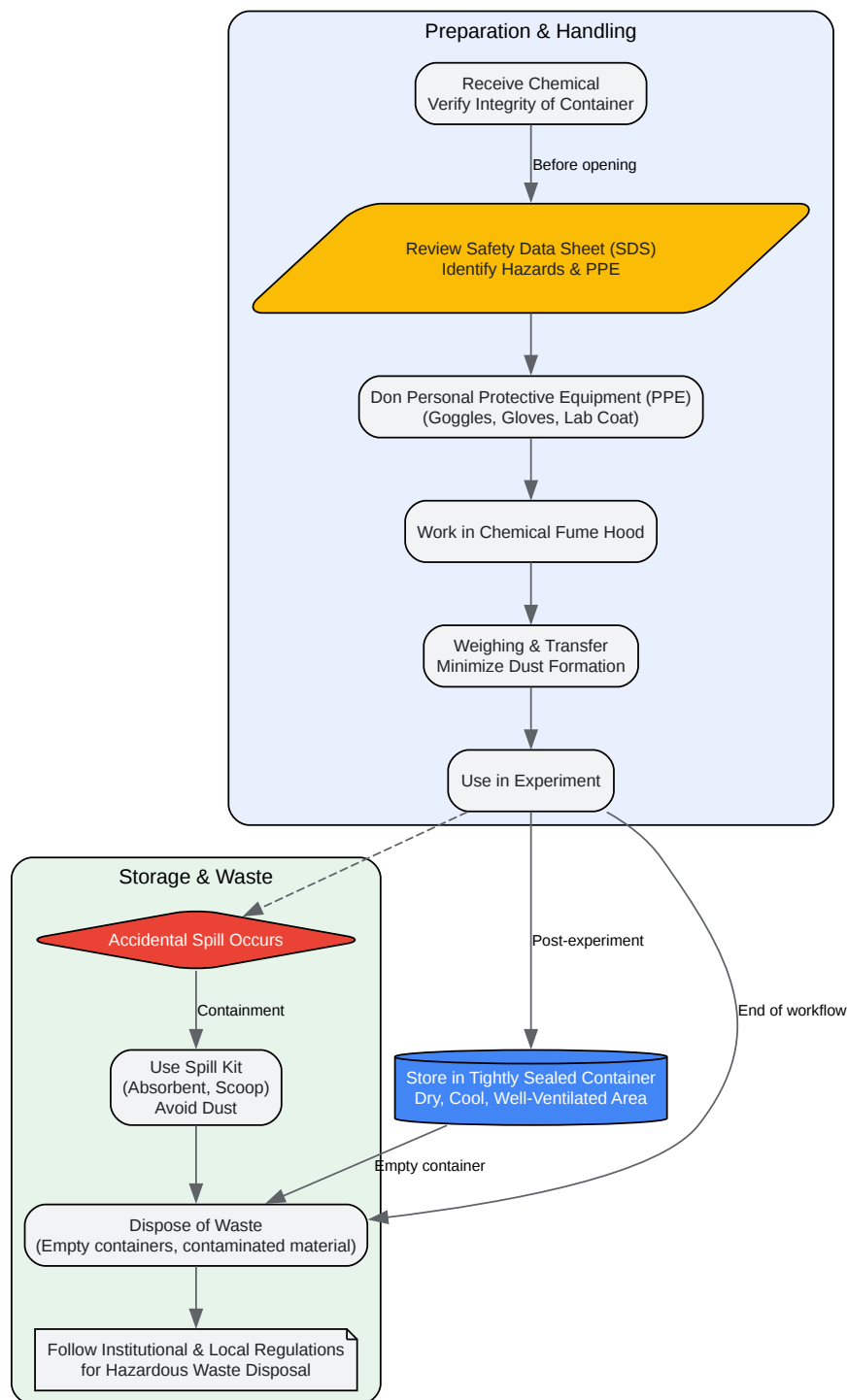
- Inhalation:
  - Remove the individual from the exposure area to fresh air immediately.[2][4]
  - If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration.[4]
  - Seek immediate medical attention.[2][4]
- Skin Contact:
  - Immediately remove all contaminated clothing.[11]
  - Flush the affected skin with copious amounts of water and soap for at least 15 minutes.[4][12]
  - If skin irritation persists, seek medical attention.[2][12]
- Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[2][4]
  - Remove contact lenses if present and easy to do so. Continue rinsing.[11][12]
  - Seek immediate medical attention from an ophthalmologist.[7]
- Ingestion:
  - Do NOT induce vomiting.[4]

- If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[\[4\]](#)
- Never give anything by mouth to an unconscious person.[\[4\]](#)
- Seek immediate medical attention.[\[2\]](#)

## Workflow for Safe Chemical Management

The following diagram illustrates the lifecycle of **Ytterbium(III) chloride** within a laboratory setting, emphasizing critical safety checkpoints.

## Ytterbium(III) Chloride Laboratory Workflow



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Caption: Workflow for the safe handling of **Ytterbium(III) Chloride**.

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Email: [info@benchchem.com](mailto:info@benchchem.com)